

Personal protective equipment for handling Ethyl pyruvate-d3

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Compound of Interest

Compound Name: Ethyl pyruvate-d3

Cat. No.: B3044194

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Essential Safety and Handling Guide for Ethyl Pyruvate-d3

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl pyruvate-d3** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Personal Protective Equipment (PPE)

When handling **Ethyl pyruvate-d3**, which is a flammable liquid and vapor, a comprehensive approach to personal safety is critical. The following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended for larger quantities or when splashing is possible.[1][2]	Must be compliant with government standards such as NIOSH (US) or EN 166 (EU). [1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected before use and disposed of properly after handling the chemical.[1][2] Use proper glove removal technique to avoid skin contact.[1][2]
Body Protection	Laboratory coat. For larger quantities or risk of splashing, impervious or flame-retardant antistatic protective clothing is required.[1][2][3]	Protective clothing should be selected based on the specific workplace hazards and exposure duration.[4]
Respiratory Protection	Not typically required with adequate ventilation. If ventilation is insufficient or for large spills, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387) or NIOSH-approved).[1][2]	A self-contained breathing apparatus should be worn in case of fire.[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of Ethyl pyruvate is fundamental to its safe handling. Note that the properties of **Ethyl pyruvate-d3** are expected to be nearly identical to those of Ethyl pyruvate.

Property	Value
Physical State	Colorless to pale yellow liquid[1][4]
Molecular Formula	C5H8O3[2][4][5]
Molecular Weight	116.12 g/mol [2][4]
Boiling Point	144-150°C[4][6]
Melting Point	-58°C[4][6]
Flash Point	45-46°C[4][6]
Specific Gravity	1.045[4][6]
Solubility	Soluble in water[6]

Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for Ethyl pyruvate.[4]

Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4][5]
- Keep away from heat, sparks, open flames, and other sources of ignition as the substance is flammable.[1][3][4][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[3][4][5][7]
- Use non-sparking tools.[4][5][7]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe fumes or vapors.[2][4]

- Wash hands thoroughly after handling.[1][2][4]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][5]
- Keep the container tightly closed.[1][3][4][5]
- The recommended storage temperature is 2-8°C.[3][4]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1][2]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is necessary.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4] Seek immediate medical attention.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[2][4] Seek immediate medical attention.[2][3][4]

Spill Response:

- Evacuate the area and remove all sources of ignition.[2][4]
- Ensure adequate ventilation.[4][7]
- Wear appropriate PPE as described in Section 1.[4][8]

- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[4][5]
- Prevent the spill from entering drains or waterways.[2][4]

Fire Fighting:

- Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish.[4]
- Firefighters should wear a self-contained breathing apparatus and full protective gear.[4][7]

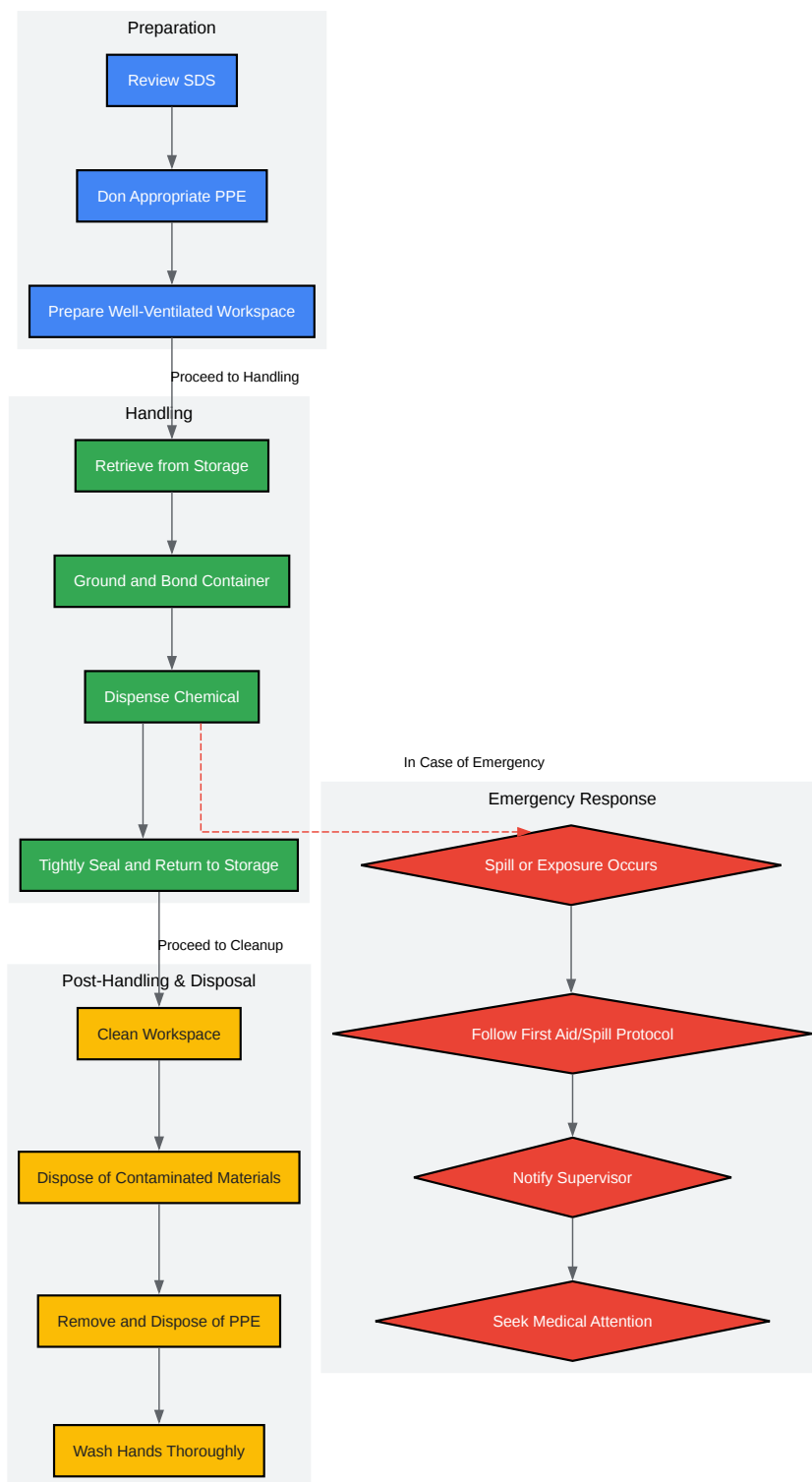
Disposal Plan

Proper disposal of **Ethyl pyruvate-d3** and its containers is essential to protect the environment and comply with regulations.

- Chemical Disposal: Dispose of as hazardous waste.[4] This material and its container must be disposed of at a hazardous or special waste collection point.[5] It is recommended to burn in a chemical incinerator equipped with an afterburner and scrubber.[1][2] Always consult federal, state, and local regulations for proper disposal.[4]
- Contaminated Packaging: Do not reuse empty containers as they may retain product residue.[4][5] Dispose of them as unused product in accordance with official regulations.[4][5]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Ethyl pyruvate-d3** from receipt to disposal.



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Ethyl pyruvate-d3**.

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